

physical and chemical properties of 3-(dimethylamino)heptan-1-ol

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Compound of Interest

Compound Name: Heptanol, (dimethylamino)-

Cat. No.: B15166002

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An In-depth Technical Guide to 3-(dimethylamino)heptan-1-ol

This technical guide provides a detailed overview of the known and predicted physical and chemical properties of 3-(dimethylamino)heptan-1-ol. Due to the limited availability of experimental data for this specific compound in publicly accessible databases, this report incorporates data from closely related analogs and computational predictions to offer a comprehensive profile. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Identifiers

Molecular Formula: C₉H₂₁NO

Molecular Weight: 159.27 g/mol

IUPAC Name: 3-(dimethylamino)heptan-1-ol

Canonical SMILES: CCCCC(N(C)C)CCO

InChI Key: Not available.

Physicochemical Properties

Quantitative data for 3-(dimethylamino)heptan-1-ol is not readily available. The following table summarizes predicted properties and data from a structural isomer, 3-(dimethylamino)heptan-4-ol, to provide an estimation.

Property	Value	Source
Molecular Weight	159.27 g/mol	Computed
XLogP3-AA (Lipophilicity)	1.9	Predicted[1]
Hydrogen Bond Donor Count	1	Predicted[1]
Hydrogen Bond Acceptor Count	2	Predicted[1]
Rotatable Bond Count	6	Predicted[1]
Exact Mass	159.162314205 Da	Computed
Monoisotopic Mass	159.162314205 Da	Computed
Topological Polar Surface Area	23.5 Å ²	Predicted
Heavy Atom Count	11	Computed
Complexity	104	Predicted

Chemical Properties and Reactivity

The chemical behavior of 3-(dimethylamino)heptan-1-ol is dictated by its two primary functional groups: a tertiary amine and a primary alcohol.

- **Basicity:** The lone pair of electrons on the nitrogen atom of the dimethylamino group confers basic properties to the molecule. It can readily react with acids to form ammonium salts.
- **Nucleophilicity:** The nitrogen atom is also nucleophilic and can participate in reactions with various electrophiles.
- **Alcohol Reactivity:** The primary alcohol group can undergo typical alcohol reactions, including:

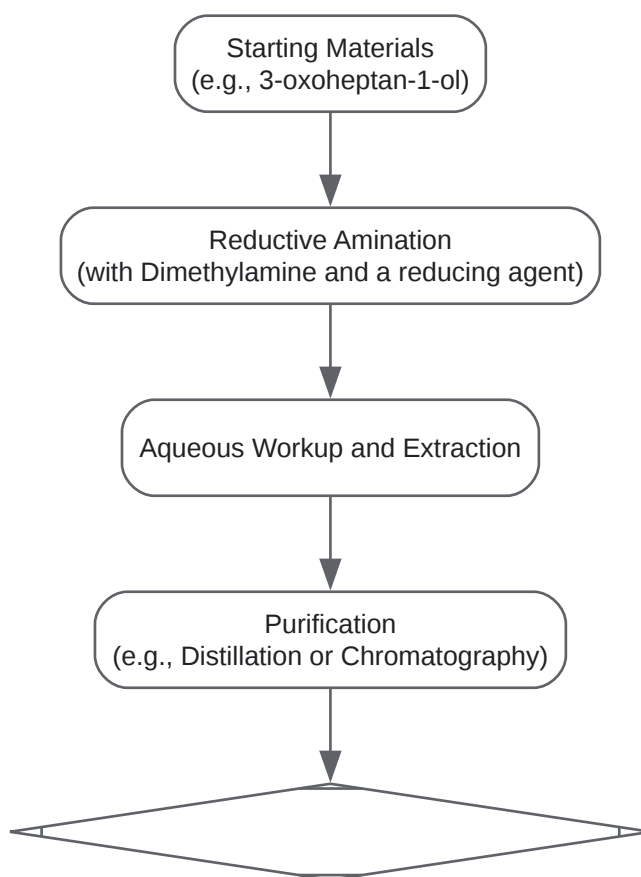
- Oxidation: Oxidation can yield the corresponding aldehyde or carboxylic acid, depending on the reagents and reaction conditions.
- Esterification: Reaction with carboxylic acids or their derivatives will form esters.
- Etherification: Conversion to ethers is possible through reactions such as the Williamson ether synthesis.
- Substitution: The hydroxyl group can be substituted by halides using appropriate halogenating agents.

Experimental Protocols

Specific experimental protocols for the synthesis, purification, or analysis of 3-(dimethylamino)heptan-1-ol are not detailed in the scientific literature. However, general synthetic strategies for related amino alcohols can be inferred.

A plausible synthetic route could involve the reductive amination of a corresponding keto-alcohol or the reaction of a suitable epoxide with dimethylamine.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical workflow for the synthesis of 3-(dimethylamino)heptan-1-ol.

Biological Activity and Signaling Pathways

There is no information available in scientific literature or databases regarding the biological activity or involvement of 3-(dimethylamino)heptan-1-ol in any signaling pathways. Compounds containing both amine and alcohol functionalities can exhibit a wide range of biological activities, but specific data for this molecule is absent.

Spectral Data

Experimentally determined spectral data (NMR, IR, MS) for 3-(dimethylamino)heptan-1-ol are not publicly available.

Safety and Handling

Safety and handling information for 3-(dimethylamino)heptan-1-ol is not available. Based on the functional groups, it should be handled with the standard precautions for organic amines and alcohols. It may be irritating to the skin, eyes, and respiratory system. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. 3-(Dimethylamino)heptan-4-ol | C₉H₂₁NO | CID 61763433 - PubChem [pubchem.ncbi.nlm.nih.gov]
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